

"Chemical and physical properties of Clavamycin A"

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Compound of Interest

Compound Name: **Clavamycin A**

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Clavamycin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Clavamycin A is a member of the clavam family of antibiotics, a class of β -lactam-containing natural products.^{[1][2]} First isolated from *Streptomyces hygroscopicus*, this intricate molecule presents a unique structural framework that has garnered interest for its potential biological activities. This document provides a detailed overview of the known chemical and physical properties of **Clavamycin A**, methodologies for its isolation and characterization, and a discussion of its structural features. All quantitative data are summarized for clarity, and experimental workflows are presented in detail to aid in the replication and further investigation of this compound.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Clavamycin A** are crucial for its handling, formulation, and mechanism of action studies. The properties listed below have been determined through a combination of experimental analysis and computational modeling.

Tabulated Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **Clavamycin A** for easy reference and comparison.

Table 1: General and Chemical Properties of **Clavamycin A**

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₂ N ₄ O ₉	PubChem[3]
Molecular Weight	414.37 g/mol	PubChem[3]
IUPAC Name	2-[[2-amino-3-hydroxy-3- [(3R,5S)-7-oxo-4-oxa-1- azabicyclo[3.2.0]heptan-3- yl]propanoyl]amino]-3-hydroxy- 3-[(3R,5S)-7-oxo-4-oxa-1- azabicyclo[3.2.0]heptan-3- yl]propanoic acid	PubChem[3]
CAS Number	103059-93-4	PubChem[3]
Appearance	Amorphous solid (Predicted)	N/A
Canonical SMILES	C1[C@H]2N(C1=O)C-- INVALID-LINK-- C(C(C(=O)NC(C([C@H]3CN4- -INVALID-LINK-- CC4=O)O)C(=O)O)O)N)O	PubChem[3]
InChI Key	SAFJOTXIKNUGOJ- LNWOBJJSJSA-N	PubChem[3]

Table 2: Computed Physicochemical Properties of **Clavamycin A**

Property	Value	Source
XLogP3-AA	-7.1	PubChem[3]
Hydrogen Bond Donor Count	7	PubChem[3]
Hydrogen Bond Acceptor Count	10	PubChem[3]
Rotatable Bond Count	7	PubChem[3]
Exact Mass	414.13867829	PubChem[3]
Monoisotopic Mass	414.13867829	PubChem[3]
Topological Polar Surface Area	192 Å ²	PubChem[3]
Heavy Atom Count	29	PubChem[3]
Complexity	748	PubChem[3]

Note: The properties in Table 2 are computationally predicted and may differ from experimental values.

Experimental Protocols

The isolation and characterization of **Clavamycin A** involve a multi-step process, from fermentation of the producing microorganism to chromatographic purification and spectroscopic analysis.

Fermentation and Isolation

Clavamycin A is produced by *Streptomyces hygroscopicus* NRRL 15846.[2] The general workflow for its isolation is outlined below.

- Producing Organism: *Streptomyces hygroscopicus* NRRL 15846[2]
- Cultivation: The microorganism is cultivated in a suitable fermentation medium under controlled conditions to promote the production of clavamycins.

- Harvesting: After an adequate incubation period, the culture broth is harvested for the extraction of the target compounds.

The purification of **Clavamycin A** from the culture filtrate is achieved through a series of chromatographic steps.[\[2\]](#)

- Initial Adsorption: The filtered culture broth is passed through a column of Amberlite XAD-2 resin.
- Elution: The resin is washed with water and subsequently eluted with methanol.
- Solvent Partitioning: The methanol eluate is concentrated and partitioned between ethyl acetate and water. The aqueous phase, containing the clavamycins, is retained.
- Ion-Exchange Chromatography: The aqueous phase is subjected to ion-exchange chromatography on a Dowex 50 WX-8 (H^+ form) column.
- Reversed-Phase Chromatography: Further purification is achieved by preparative reversed-phase high-performance liquid chromatography (HPLC).[\[2\]](#)

Structural Elucidation

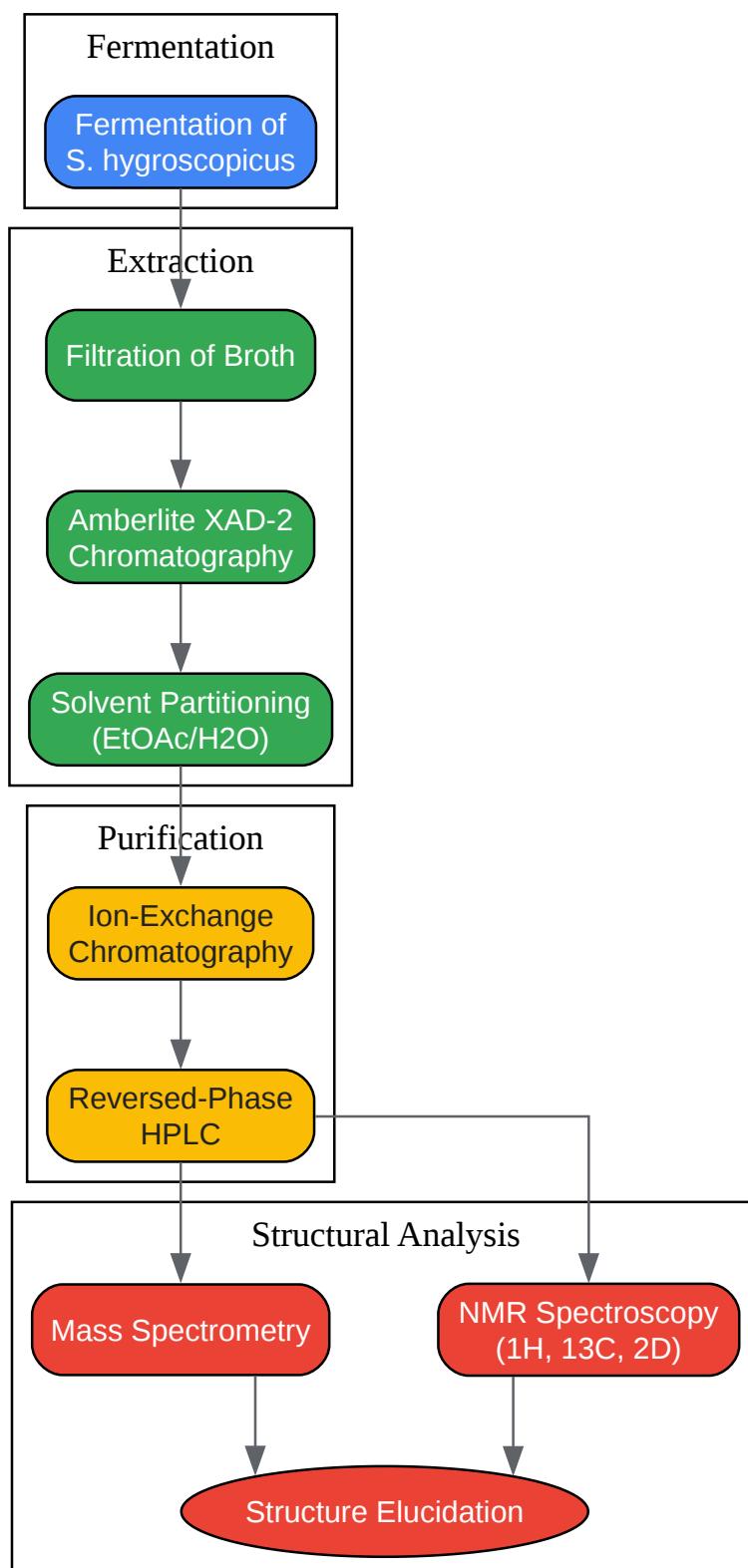
The structure of **Clavamycin A** was determined using a combination of spectroscopic techniques.[\[2\]](#)

- Technique: Fast Atom Bombardment Mass Spectrometry (FAB-MS) is a common method for determining the molecular weight of polar and non-volatile compounds like **Clavamycin A**.
- Expected Observation: A prominent pseudomolecular ion peak ($[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$) corresponding to the calculated molecular weight of **Clavamycin A**.
- ^1H NMR: Provides information on the number and chemical environment of protons in the molecule.
- ^{13}C NMR: Provides information on the carbon skeleton of the molecule.
- 2D NMR Techniques (e.g., COSY, HMQC, HMBC): Used to establish the connectivity between protons and carbons, allowing for the complete assignment of the molecular

structure.

Mandatory Visualizations

The following diagrams illustrate the generalized workflows for the isolation and characterization of **Clavamycin A**.

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References

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